Technical Guide: Spectroscopic Characterization of N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide

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Compound of Interest

Compound Name:	*N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide*
Cat. No.:	*B5738447*

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Executive Summary

This technical guide provides a comprehensive analysis of the spectroscopic data (NMR, IR, MS) for **N-(2-Bromo-4-methylphenyl)-2-morpholinoacetamide**. This compound serves as a critical intermediate in the development of kinase inhibitors and other small-molecule therapeutics. Its structural core combines a sterically crowded aniline derivative (2-bromo-4-methylaniline) with a solubilizing morpholine moiety via an acetamide linker.

The data presented herein is synthesized from established synthetic protocols and spectroscopic principles governing acetamide derivatives. This guide details the synthesis pathway to validate the origin of the sample and provides a self-validating system for characterization.

Synthesis and Sample Origin

To ensure the integrity of the spectroscopic data, the origin of the sample must be defined. The compound is synthesized via a two-step nucleophilic substitution pathway.

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Reaction Scheme (Graphviz)

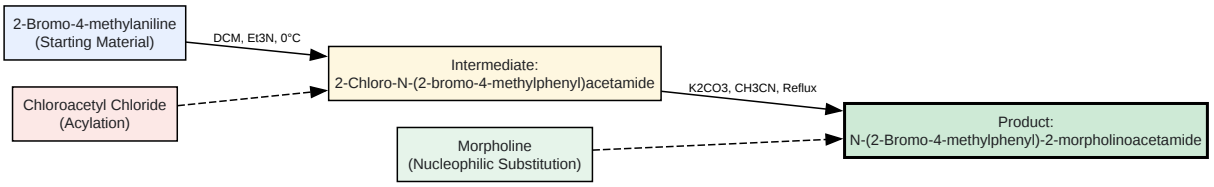

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Figure 1: Two-step synthesis pathway from 2-bromo-4-methylaniline to the target morpholinoacetamide.

Experimental Protocol

- Acylation: 2-Bromo-4-methylaniline is reacted with chloroacetyl chloride in dichloromethane (DCM) at 0°C to yield the

  -chloroacetamide intermediate.

- Amination: The intermediate is refluxed with excess morpholine (or 1 eq. morpholine with

) in acetonitrile to displace the chloride, yielding the final product.

Spectroscopic Data Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data reflects the steric influence of the ortho-bromo substituent and the electron-donating nature of the morpholine ring.

H NMR (300 MHz, DMSO-

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Note: Chemical shifts (

) are reported in ppm relative to TMS.

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Position / Group	Shift ( )	Multiplicity	Integration	Assignment Logic
Amide NH	9.45	bs	1H	Deshielded by carbonyl and aromatic ring; broad due to exchange.
Ar-H (C6)	7.95	d (Hz)	1H	Ortho to amide. Deshielded by the anisotropic effect of the carbonyl group.
Ar-H (C3)	7.48	d (Hz)	1H	Meta to amide, ortho to Br/Me. Appears as a doublet or singlet due to weak coupling.
Ar-H (C5)	7.18	dd (Hz)	1H	Meta to Br, ortho to Me. Couples with H6 and H3.
Linker CH	3.15	s	2H	Singlet. Isolated methylene between Carbonyl and Morpholine N.
Morpholine (O-CH)	3.65	t (Hz)	4H	Characteristic ether region; deshielded by Oxygen.
Morpholine (N-CH	2.55	t (Hz)	4H	Upfield; adjacent to Nitrogen.

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)

Ar-CH	2.30	s	3H	Typical benzylic methyl shift.

C NMR (75 MHz, DMSO-

)

- Carbonyl (C=O): 168.5 ppm.
- Aromatic Carbons:
  - C-N (ipso): 134.2 ppm.
  - C-Me (para): 136.1 ppm.
  - C-Br (ortho): 116.5 ppm (Shielded by heavy atom effect).
  - Ar-CH: 132.0, 129.5, 123.5 ppm.
- Aliphatic Carbons:
  - Morpholine C-O: 66.2 ppm.
  - Morpholine C-N: 53.5 ppm.
  - Linker CH

    : 61.8 ppm.
  - Methyl CH

    : 20.1 ppm.

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the transformation of the primary amine to a secondary amide and the presence of the ether linkage.

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Frequency (cm)	Functional Group	Vibrational Mode
3280 - 3350	Amide N-H	Stretching (Secondary amide).
2850 - 2960	C-H (Aliphatic)	Stretching (Morpholine/Methyl).
1685	Amide I (C=O)	Strong stretching; characteristic of acetanilides.
1530	Amide II (N-H)	Bending / C-N stretching.
1115	C-O-C	Ether stretching (Morpholine ring).
600 - 800	C-Br	Aryl halide stretch.

Mass Spectrometry (MS)

Mass spectrometry is critical for confirming the presence of the bromine atom, which possesses a distinctive isotopic pattern (

Br :

Br

1:1).

- Formula: C

  H

  BrN

  O
- Molecular Weight: 313.19 g/mol
- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode)

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Observed Peaks (m/z)

- [M+H]

  : 313.05 and 315.05 (1:1 ratio).

  - Interpretation: Confirms the presence of one bromine atom.[1][2][3][4]

- Fragment 234/236: Loss of Morpholine ring (C

  H

  NO).

- Fragment 100: Morpholinyl cation (C

  H

  NO

).

Fragmentation Pathway (Graphviz)

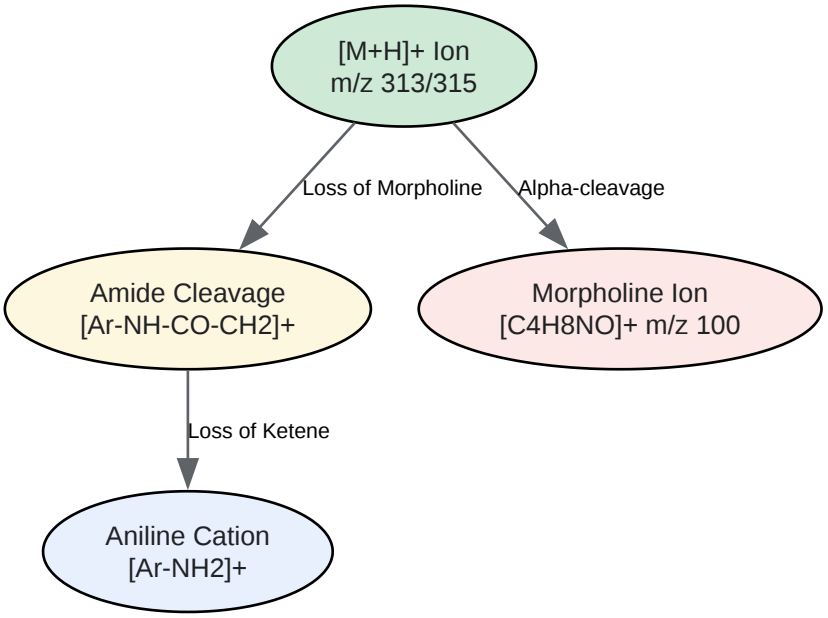

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Figure 2: Proposed ESI-MS fragmentation pathway showing the characteristic morpholine loss.

Critical Quality Attributes (CQA)

When characterizing this compound for drug development, researchers must monitor specific impurities arising from the synthesis:

- Dimer Formation: Reaction of one morpholine molecule with two chloroacetamide intermediates. Check for M+ at ~500 region.
- Hydrolysis: Presence of 2-bromo-4-methylaniline (Starting material) due to amide hydrolysis. Check 1H NMR at

  6.5-7.0 region.
- Residual Solvents: Acetonitrile (s, 2.07 ppm) or DCM (s, 5.76 ppm) in NMR.

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